

Investigating the Cellular Targets of AEG3482: An In-depth Technical Guide

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Compound of Interest

Compound Name: AEG3482

Cat. No.: B1664388

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Abstract

AEG3482 is a small molecule compound identified for its potent anti-apoptotic properties. This document provides a comprehensive technical overview of the known cellular targets and the mechanism of action of **AEG3482**. Through an indirect mechanism, **AEG3482** effectively inhibits the c-Jun N-terminal kinase (JNK) signaling pathway, a key regulator of apoptosis. The primary direct cellular target of **AEG3482** is Heat shock protein 90 (Hsp90). This interaction initiates a signaling cascade involving Heat Shock Factor 1 (HSF1) and the subsequent induction of Heat shock protein 70 (Hsp70), which ultimately leads to the suppression of JNK-mediated cell death. This guide details the quantitative data associated with **AEG3482**'s activity, provides comprehensive experimental protocols for investigating its mechanism, and visualizes the key signaling pathways and experimental workflows.

Quantitative Data Summary

The following table summarizes the key quantitative data reported for **AEG3482**'s biological activity.

Parameter	Value	Cell Line / Model System	Description	Reference
EC50	~20 μ M	Sympathetic neurons (SCG)	Inhibition of nerve growth factor (NGF) withdrawal-induced apoptosis.[1][2]	Salehi et al., 2006
Effective Concentration	1 - 80 μ M	PC12 cells	Dose-dependent inhibition of p75 neurotrophin receptor (p75NTR)- and NRAGE-mediated apoptosis.[1]	Salehi et al., 2006
Effective Concentration	10 - 40 μ M	PC12 cells	Inhibition of p75NTR- and NRAGE-mediated JNK activation.[1]	Salehi et al., 2006

Mechanism of Action and Signaling Pathway

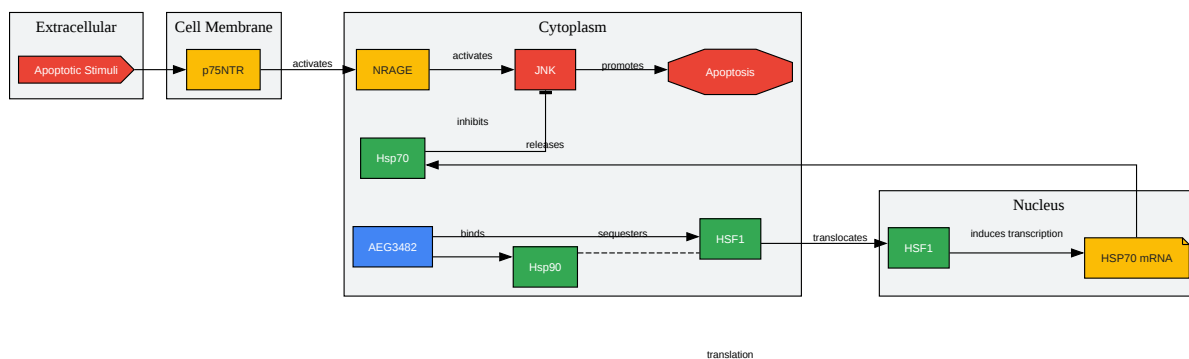
AEG3482 exerts its anti-apoptotic effects through a unique, indirect mechanism of JNK inhibition. The compound's primary interaction is with Hsp90, a molecular chaperone that plays a critical role in maintaining the stability and function of numerous client proteins.

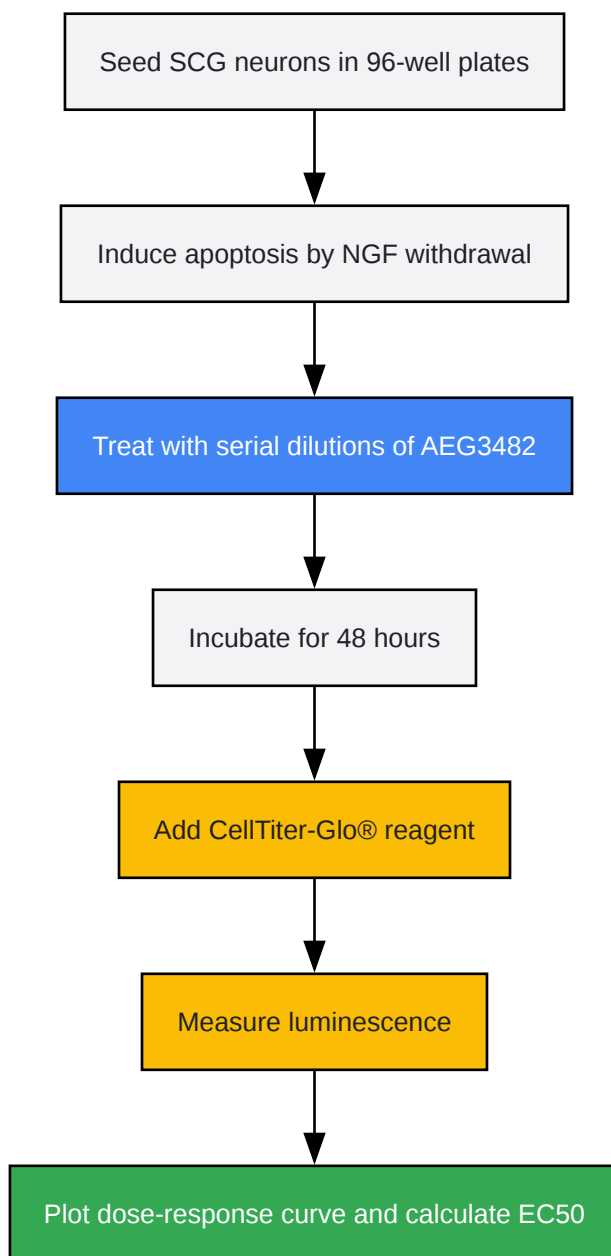
The binding of **AEG3482** to Hsp90 is thought to induce a conformational change in the chaperone, leading to the release of Heat Shock Factor 1 (HSF1).[2][3] HSF1 is a transcription factor that, upon release, translocates to the nucleus and activates the transcription of heat shock genes, most notably HSP70.

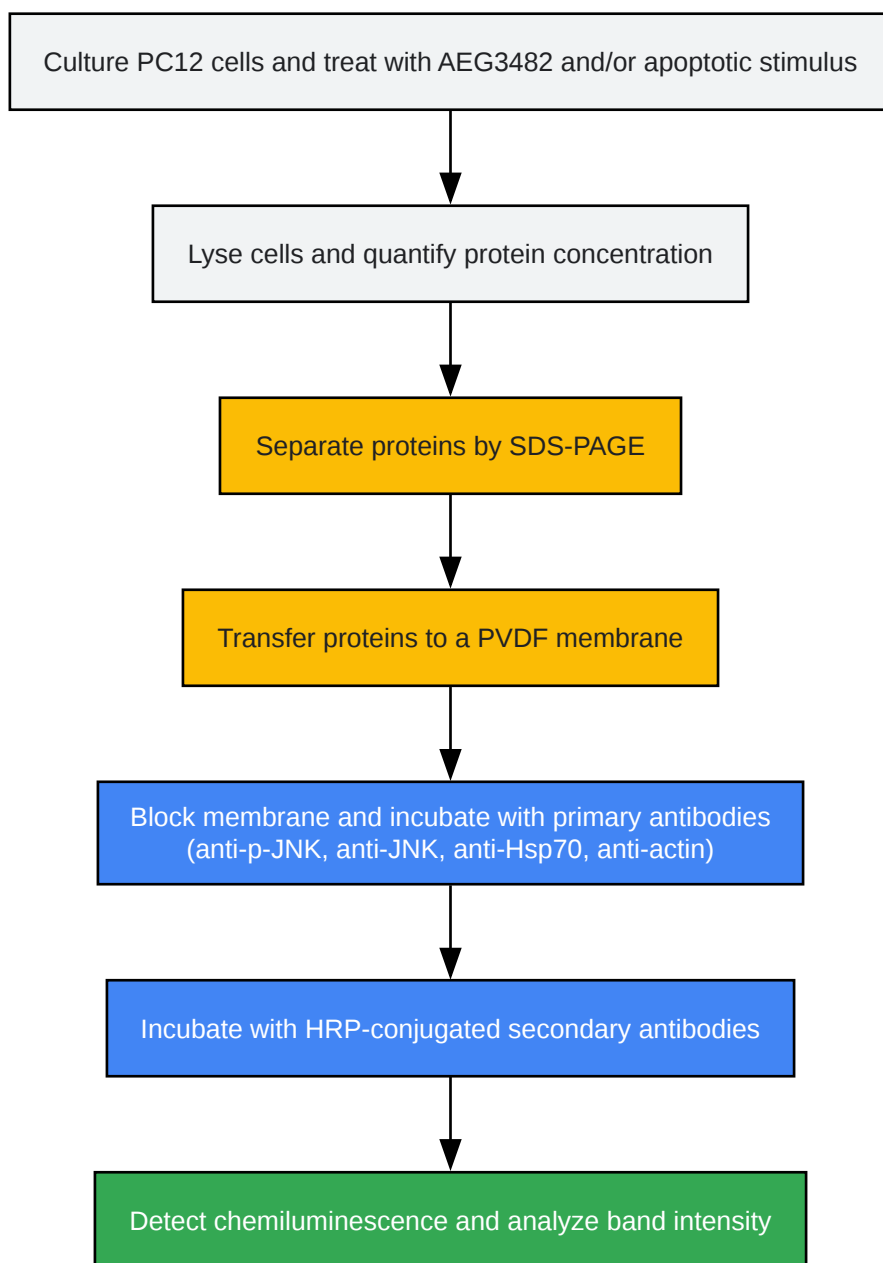
The induced expression of Heat shock protein 70 (Hsp70) is the pivotal event in the anti-apoptotic activity of **AEG3482**. [1][3] Hsp70 is a potent endogenous inhibitor of JNK activation.

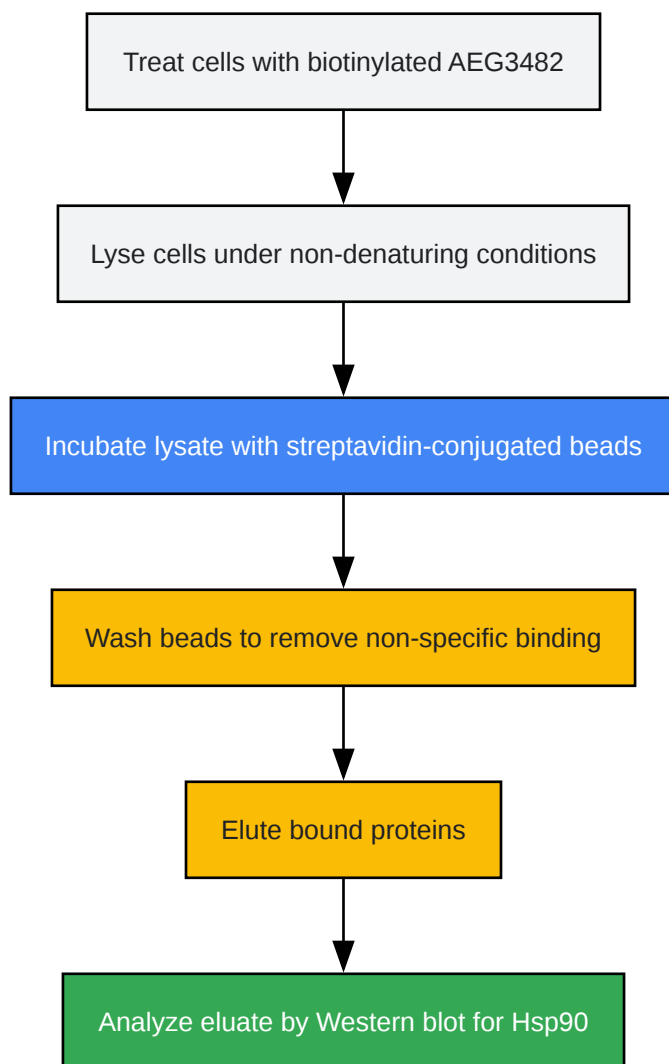
By increasing the cellular levels of Hsp70, **AEG3482** effectively blocks the JNK signaling cascade, thereby preventing JNK-dependent apoptosis.[3][4]

Signaling Pathway Diagram









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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. AEG 3482 | CAS 63735-71-7 | Tocris Bioscience [[tocris.com](https://www.tocris.com)]

- 3. AEG3482 is an antiapoptotic compound that inhibits Jun kinase activity and cell death through induced expression of heat shock protein 70 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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